

2-Chlorohypoxanthine CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Chlorohypoxanthine

Cat. No.: B080948

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An In-Depth Technical Guide to 2-Chlorohypoxanthine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chlorohypoxanthine**, a purine analog of significant interest in biochemical and pharmaceutical research. Due to its structural similarity to endogenous purines, this compound holds potential for investigation in various cellular processes, including nucleic acid synthesis and purine metabolism. This document consolidates available data on its chemical properties, synthesis, and potential biological relevance, offering a valuable resource for professionals in drug discovery and development.

Core Chemical and Physical Data

Precise identification of a chemical compound is fundamental for research and development. **2-Chlorohypoxanthine**, also known by its systematic name 2-Chloro-1,7-dihydro-6H-purin-6-one, is a chlorinated derivative of the naturally occurring purine hypoxanthine. While not as extensively documented as other purine analogs, its core identifiers have been reported.

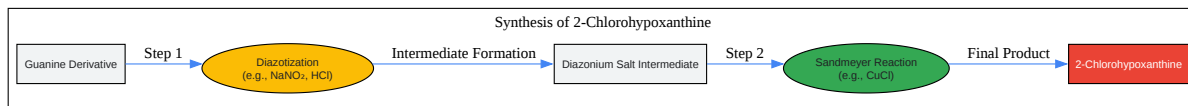
Property	Value	Source
CAS Number	6592-54-7	Pharmaffiliates[1]
Molecular Formula	C ₅ H ₃ ClN ₄ O	Pharmaffiliates[1]
Molecular Weight	170.56 g/mol	Pharmaffiliates[1]

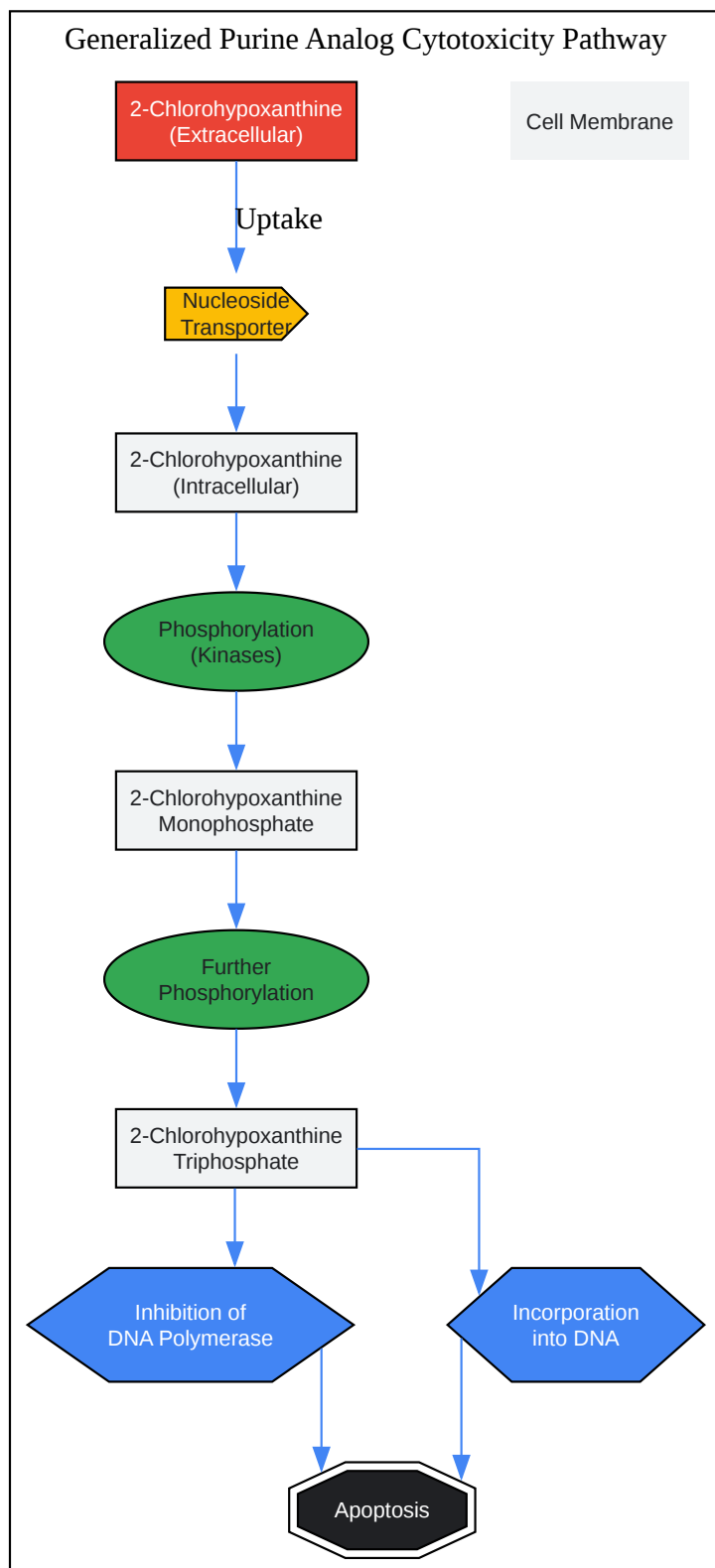
Synthesis of 2-Chlorohypoxanthine

The synthesis of a 2-chloro-hypoxanthine base is a key step in the production of related nucleoside analogs, such as 2-Chloro-2'-deoxyinosine. While a specific, detailed protocol solely for the synthesis of **2-Chlorohypoxanthine** is not widely published, the general methodology involves the chlorination of a suitable purine precursor. A common starting material for such syntheses is guanine or its derivatives.

A plausible synthetic pathway can be extrapolated from procedures for analogous compounds. This typically involves the diazotization of the 2-amino group of a guanine derivative, followed by a Sandmeyer-type reaction to introduce the chlorine atom.

Below is a conceptual workflow for the synthesis of **2-Chlorohypoxanthine** from a guanine precursor.





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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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